

(4-Phenoxyphenyl)methanol: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Phenoxyphenyl)methanol

Cat. No.: B189083

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(4-Phenoxyphenyl)methanol** (CAS No: 2215-78-3). The following sections detail the physical and chemical properties, hazard classifications, personal protective equipment, first aid measures, and general experimental protocols relevant to the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **(4-Phenoxyphenyl)methanol** is presented in Table 1. This data is essential for understanding the compound's behavior and for making informed decisions regarding its handling and storage.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1][2]
Molecular Weight	200.23 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	54.5-56 °C	[3]
Boiling Point	333.2 ± 25.0 °C at 760 mmHg	[3]
InChI Key	FEOMFFKZOZMBKD- UHFFFAOYSA-N	[1][3]
CAS Number	2215-78-3	[2]

Hazard Identification and Classification

(4-Phenoxyphenyl)methanol is classified as a hazardous substance. The GHS hazard classifications and associated precautionary statements are summarized in Table 2.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement (H-code)	Precautionary Statement (P-code)
Acute Toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed.	P264, P270, P301+P312, P330, P501	
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364	
Serious Eye Damage (Category 1)	Danger	H318: Causes serious eye damage.	P280, P305+P351+P338, P310	
Skin Sensitization (Category 1)	Warning	H317: May cause an allergic skin reaction.	P261, P272, P280, P302+P352, P333+P313, P501	
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	Warning	H335: May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405, P501	

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **(4-Phenoxyphenyl)methanol** are not readily available, the hazard classifications are determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD Guideline 423: Acute Toxic Class Method)

This method is designed to classify a substance into a toxicity category based on a reduced number of animals.

- Principle: A stepwise procedure is used with a limited number of animals at each step. The outcome of each step determines the next step, allowing for classification with minimal animal usage.
- Animal Model: Typically, rats of a single sex (usually females) are used.[\[2\]](#)
- Procedure:
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[\[2\]](#)
 - The substance is administered orally to a group of three animals.
 - The animals are observed for mortality and clinical signs of toxicity for up to 14 days.[\[4\]](#)
 - The number of mortalities in this group determines the next step:
 - If mortality is observed, the test is repeated at a lower dose level.
 - If no mortality is observed, the test is repeated at a higher dose level.
- Classification: The substance is classified into a GHS category based on the dose at which mortality is observed.

Skin Irritation (OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method uses a reconstructed human epidermis model to assess skin irritation potential, avoiding the use of live animals.[\[5\]](#)

- Principle: The test chemical is applied topically to a three-dimensional reconstructed human epidermis model.[\[5\]](#)[\[6\]](#) The endpoint measured is cell viability.

- Test System: A commercially available reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™).
- Procedure:
 - The test substance is applied to the surface of the skin tissue model.
 - After a defined exposure period (e.g., 60 minutes), the substance is removed by rinsing.[\[6\]](#)
 - The tissues are incubated for a post-exposure period (e.g., 42 hours).
 - Cell viability is determined using a colorimetric assay (e.g., MTT assay), which measures the metabolic activity of the cells.
- Classification: A substance is identified as an irritant (GHS Category 2) if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.[\[5\]](#)

Serious Eye Damage (OECD Guideline 405: Acute Eye Irritation/Corrosion)

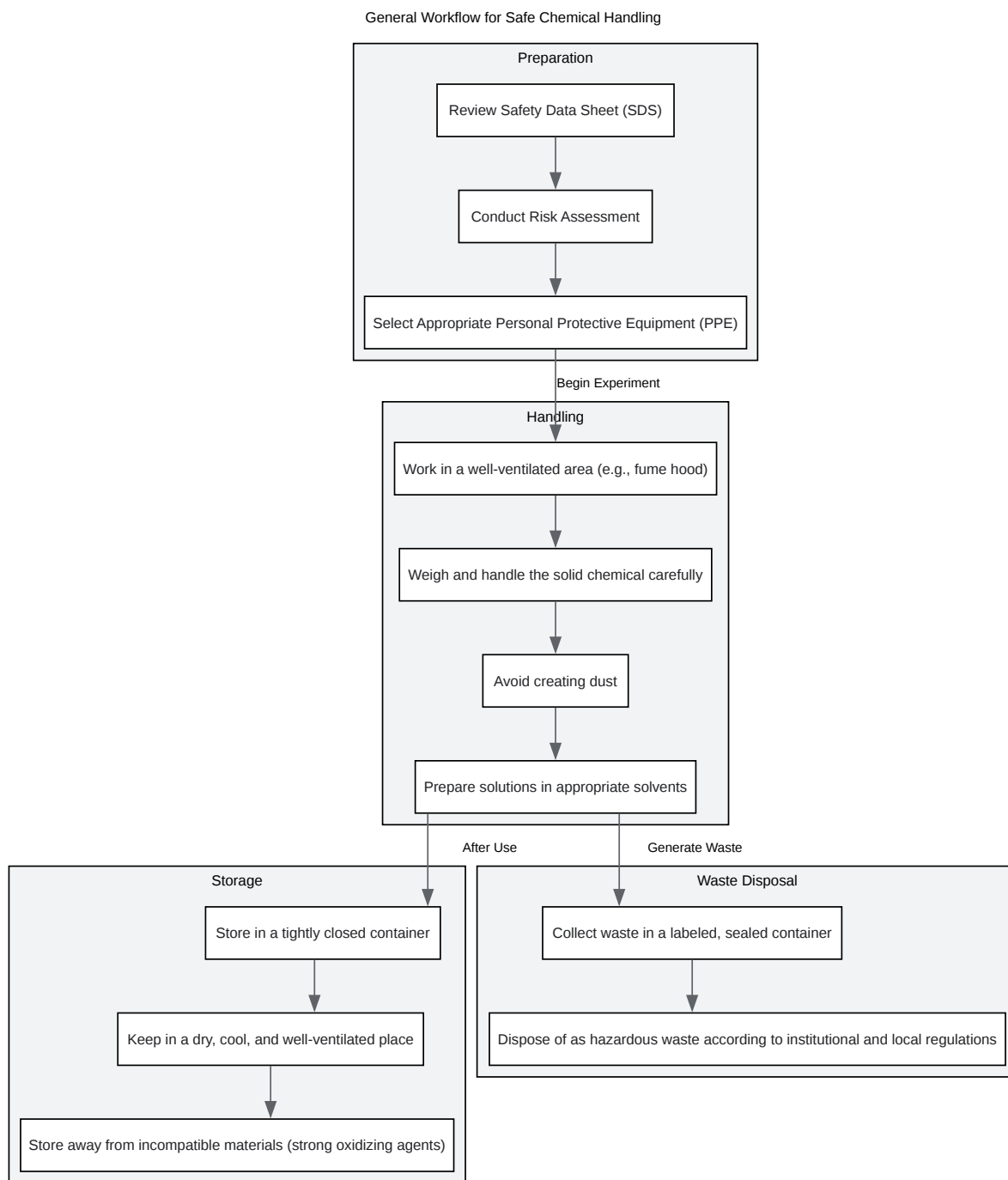
This in vivo test evaluates the potential of a substance to cause eye irritation or serious eye damage.[\[1\]](#)[\[7\]](#)

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal, with the untreated eye serving as a control.[\[7\]](#)[\[8\]](#)
- Animal Model: Albino rabbits are the preferred species.[\[8\]](#)
- Procedure:
 - The substance is instilled into the eye of a single animal.
 - The eyes are examined and scored for corneal opacity, iris lesions, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours after application).[\[7\]](#)[\[8\]](#)
 - If a corrosive or severe irritant effect is observed, no further testing is performed.

- If the initial test does not show severe effects, the response is confirmed in up to two additional animals.[\[7\]](#)
- Classification: A substance is classified as causing serious eye damage (GHS Category 1) if it produces irreversible tissue damage in the eye or serious physical decay of vision.

Safety and Handling Procedures

A systematic approach to handling **(4-Phenoxyphenyl)methanol** is crucial for minimizing exposure and ensuring laboratory safety. The following diagram illustrates a general workflow for the safe handling of this and other hazardous chemicals.

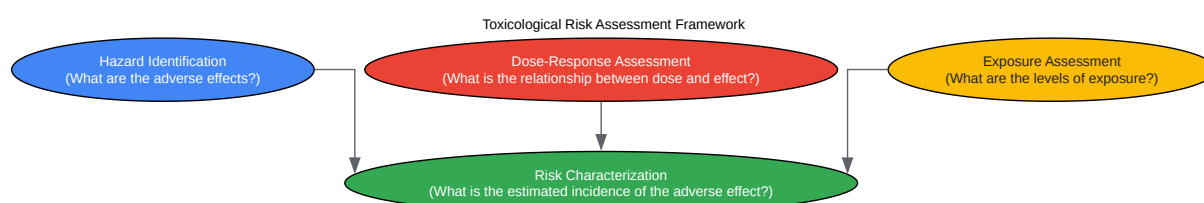


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Caption: A flowchart illustrating the key steps for the safe handling of hazardous chemicals in a laboratory setting.

Toxicological Risk Assessment Framework

Understanding the potential risks associated with a chemical is a multi-step process. The following diagram outlines a general framework for toxicological risk assessment.



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Caption: A diagram showing the four main components of a toxicological risk assessment.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **(4-Phenoxyphenyl)methanol** to prevent skin and eye contact, and inhalation.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that meets ANSI Z87.1 standards.
- Skin Protection:
 - Wear a lab coat.
 - Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves before use and change them frequently, especially if contaminated.

- Respiratory Protection: If working in an area with insufficient ventilation or if dust is generated, use a NIOSH-approved respirator with a particulate filter.

First Aid Measures

In case of exposure to **(4-Phenoxyphenyl)methanol**, immediate action is required.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5]
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[5][9] Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice/attention.[9]
- After Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately for treatment advice.[9]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear appropriate PPE as described in Section 6. Avoid breathing dust.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Methods for Cleaning Up: Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[10] Clean the spill area thoroughly with soap and water.

Storage and Incompatibility

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][9]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.

Disposal Considerations

Dispose of **(4-Phenoxyphenyl)methanol** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not dispose of it in the sanitary sewer system.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for **(4-Phenoxyphenyl)methanol** from your supplier before handling the chemical. All laboratory work should be conducted by trained professionals in a well-equipped facility.

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